

# Dodonolide: An Overview of a Sparsely Characterized Diterpenoid

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## Compound of Interest

Compound Name: *Dodonolide*

Cat. No.: *B13394232*

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## Abstract

**Dodonolide** is a naturally occurring diterpenoid for which publicly available scientific data is notably limited. This document provides the definitive identification of **Dodonolide** through its Chemical Abstracts Service (CAS) number and its formal IUPAC name. Despite extensive searches of scientific literature and chemical databases, detailed information regarding its biological activity, quantitative data such as IC50 values, specific experimental protocols for its isolation or synthesis, and its mechanism of action or associated signaling pathways could not be retrieved. This guide candidly presents the currently available information and highlights the significant knowledge gaps surrounding this compound, suggesting it as a potential candidate for novel research initiatives.

## Chemical Identification

A crucial first step in the study of any chemical entity is its unambiguous identification. For **Dodonolide**, the following identifiers have been established:

| Identifier | Value                                                                                            | Source                                  |
|------------|--------------------------------------------------------------------------------------------------|-----------------------------------------|
| CAS Number | 349534-73-2                                                                                      | <a href="#">[1]</a> <a href="#">[2]</a> |
| IUPAC Name | (6R,7S,8E,10Z)-7-[2-(3-Furanyl)ethyl]-4,5,6,7-tetrahydro-6,7-dimethylcyclodeca[c]furan-1(3H)-one | <a href="#">[1]</a> <a href="#">[2]</a> |

## Review of Available Scientific Data

Comprehensive searches of public scientific databases and literature repositories did not yield specific experimental data on **Dodonolide**. The core requirements for an in-depth technical guide, including quantitative data, detailed experimental protocols, and signaling pathway information, are not available in the public domain for this compound.

## Quantitative Data

No peer-reviewed studies presenting quantitative data on the biological activity of **Dodonolide**, such as IC50 or Ki values, could be located. Therefore, a summary table of such data cannot be provided.

## Experimental Protocols

Detailed experimental methodologies for the isolation of **Dodonolide** from natural sources or its chemical synthesis are not described in the available literature. Similarly, protocols for biological assays specifically investigating **Dodonolide** are absent.

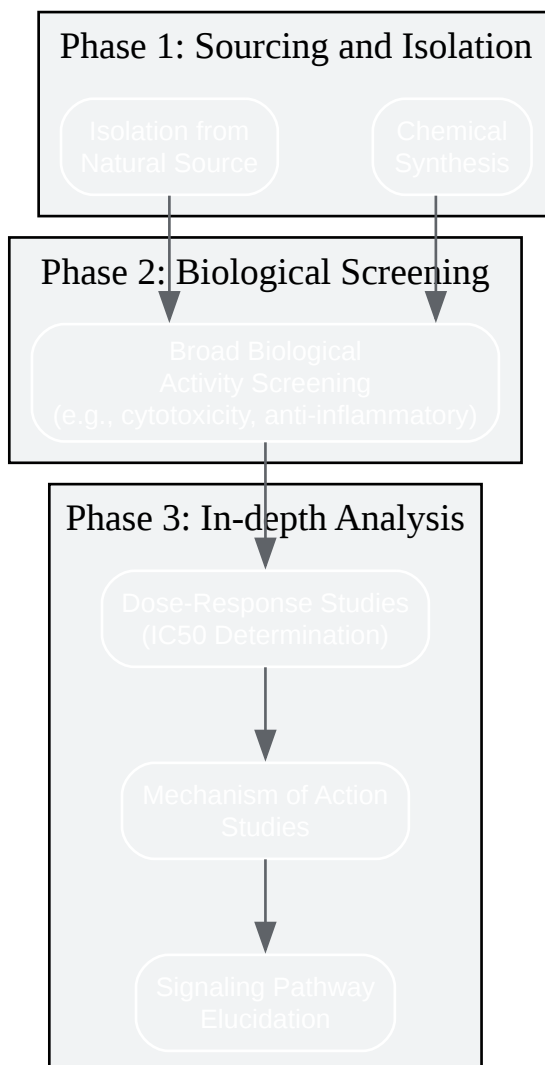
## Signaling Pathways and Mechanism of Action

There is no information available regarding the mechanism of action of **Dodonolide** or any signaling pathways it may modulate. Consequently, the creation of diagrams to visualize these aspects is not possible.

## Future Research Directions

The scarcity of information on **Dodonolide** presents a unique opportunity for original research. The established chemical structure of **Dodonolide**, a diterpenoid, suggests potential avenues for investigation, as other compounds in this class have exhibited a wide range of biological activities.

A logical workflow for future investigation could be represented as follows:



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A Proposed Research Workflow for **Dodonolide**.

## Conclusion

**Dodonolide** is a chemical entity with a defined structure but a complete lack of characterization in the scientific literature. For researchers and drug development professionals, **Dodonolide** represents an unexplored area with the potential for novel discoveries. The information provided herein serves as a foundational starting point for any future research endeavors aiming to elucidate the chemical and biological properties of this diterpenoid. Further investigation is required to determine if **Dodonolide** possesses any therapeutic potential.

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## References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Withametelin: a biologically active withanolide in cancer, inflammation, pain and depression - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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